

# handling gold(III) bromide safety protocols

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## Compound Focus: Gold tribromide

CAS No.: 10294-28-7

Cat. No.: S570179

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## Chemical Properties & Hazards

Understanding the fundamental properties of Gold(III) Bromide is the first step in risk assessment.

Property	Description
Chemical Formula	$\text{AuBr}_3$ (typically exists as a dimer, $\text{Au}_2\text{Br}_6$ ) [1]
Appearance	Dark red to black crystalline powder [1] [2]
Melting Point	~160°C (with decomposition) [3]
Solubility	Slightly soluble in water and ethanol [1] [2]
Hygroscopicity	Yes, hygroscopic (absorbs moisture from the air) [3]

Hazard	Classification & Description
GHS Hazard Statements	<b>H314:</b> Causes severe skin burns and eye damage. <b>H318:</b> Causes serious eye damage. [3]
Corrosive Nature	Highly corrosive; can cause severe damage to skin, eyes, and respiratory tract. [2] [3]

Hazard	Classification & Description
Incompatibilities	Incompatible with oxidizing agents and bases. [3]

## Safe Handling & Storage Protocols

Implementing robust handling and storage protocols is crucial for preventing exposure and accidents.

Protocol Category	Specific Requirements / Best Practices
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| **Personal Protective Equipment (PPE)** | • **Eyes/Face:** Safety goggles or faceshields [4] [2] • **Skin/Body:** Protective gloves and clothing [4] [2] • **Respiratory:** Air-purifying respirators with acid gas cartridges or self-contained breathing apparatus (SCBA) for high-exposure scenarios [4] | | **Engineering Controls** | • Use local exhaust ventilation to contain and disperse vapors or dust. [4] • Ensure proper general ventilation in the work area. [4] | | **Storage Conditions** | • Store at ambient temperatures in a cool, dry place. [3] • Keep in a tightly sealed, corrosion-resistant container. [4] • Incompatible materials: Keep away from oxidizers and bases. [3] | | **Transport Hazard Class** | UN3260: Corrosive Solid, Acidic, Inorganic, N.O.S. (Packing Group: III) [3] |

## Emergency Response & First Aid

Acting quickly and correctly in an emergency is vital to minimize injury.

Situation	Immediate Action
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| **Skin Contact** | • Immediately remove contaminated clothing. • Wash skin thoroughly with plenty of water for at least 15 minutes. • Seek immediate medical attention. [3] | | **Eye Contact** | • Rinse cautiously with water for several minutes. • Remove contact lenses if present and easy to do. • **Continue rinsing** and seek immediate medical attention. [3] | | **Inhalation** | • Move the affected person to fresh air. • If breathing is difficult, administer oxygen. • Seek medical attention, as inhalation can cause respiratory irritation and

severe distress. [4] [3] | | **Ingestion** | • **Do NOT induce vomiting.** • Rinse mouth with water. • Seek immediate medical attention, as ingestion can cause severe damage to the gastrointestinal tract. [4] | | **General Emergency** | • Ensure safety showers and eyewash stations are accessible in areas where the chemical is used. [4] |

## Frequently Asked Questions (FAQs)

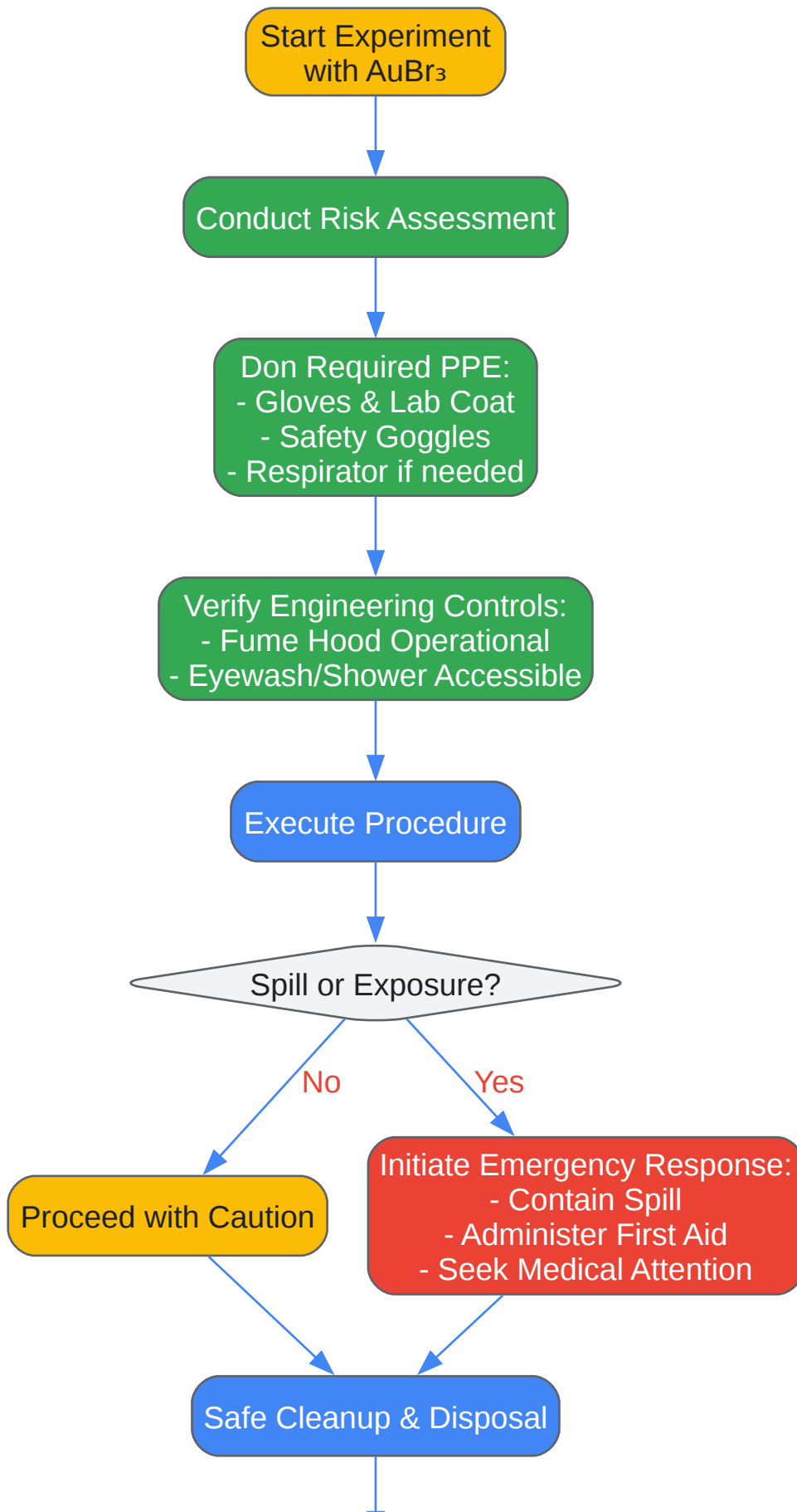
**Q1: What are the primary catalytic applications of Gold(III) Bromide in research?** Gold(III) Bromide is used as a catalyst in several organic reactions, including the **Diels-Alder reaction** between an enynal unit and carbonyl compounds, and the nucleophilic substitution of **propargylic alcohols**, where it acts as an alcohol-activating agent [1] [5] [3].

**Q2: Can Gold(III) Bromide be used for analytical testing?** Yes, a solution of Gold(III) Bromide in sodium hydroxide can be used as a colorimetric testing reagent for the presence of **ketamine**, resulting in a characteristic purple color change [1] [5] [3].

**Q3: What is the first thing I should do if I spill Gold(III) Bromide?** Immediately contain the spill and prevent dust formation. Wear full protective equipment, including respiratory protection if dust is generated. Carefully collect the material and place it in a suitable, labeled disposal container [4] [3].

## Experimental Workflow & Decision-Making

The following diagram outlines the key safety decision points before and during an experiment involving Gold(III) Bromide.





Experiment Concluded

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## References

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